

Application Notes and Protocols: PFK15 Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: Protein kinase inhibitor 15

Cat. No.: B15587760

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Introduction

PFK15, also known as 1-(4-pyridinyl)-3-(2-quinolinyl)-2-propen-1-one, is a potent and selective small molecule inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-bisphosphatase 3 (PFKFB3) [1][2][3]. PFKFB3 is a key enzyme that synthesizes fructose 2,6-bisphosphate (F2,6P2), a powerful allosteric activator of phosphofructokinase-1 (PFK-1), the rate-limiting enzyme in glycolysis[1]. By inhibiting PFKFB3, PFK15 reduces glycolytic flux, making it a valuable tool for studying cancer metabolism and as a potential anti-cancer therapeutic agent[1][4]. It has been shown to reduce glucose uptake, induce apoptosis in various cancer cell lines, and suppress tumor growth and metastasis in preclinical models[1][2][5].

These application notes provide detailed protocols for the preparation and storage of PFK15 stock solutions to ensure its stability and efficacy for in vitro and in vivo research applications.

Quantitative Data Summary

The following tables summarize the key quantitative data for PFK15.

Table 1: Physicochemical Properties of PFK15

| Property | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₁₇ H ₁₂ N ₂ O | [5] [6] |
| Molecular Weight | 260.29 g/mol | [2] [5] [6] |
| CAS Number | 4382-63-2 | [2] [5] [6] |
| Purity | ≥98% (HPLC) | [5] [6] |
| Appearance | White to beige solid powder | [7] |

Table 2: Solubility of PFK15

| Solvent | Maximum Concentration | Notes | Reference |
|---------|-----------------------|--|---|
| DMSO | 100 mM (26.03 mg/mL) | [5] [6] | |
| DMSO | 52 mg/mL (~199.77 mM) | Moisture-absorbing; use fresh DMSO. Warming may be required. | [2] [8] |
| DMSO | 3 mg/mL (11.53 mM) | Sonication is recommended. | [9] |
| Ethanol | 5 mg/mL | [2] | |
| Ethanol | 15 mg/mL | Warming may be required. | [8] |
| Water | Insoluble | [2] [8] | |

Table 3: Storage and Stability of PFK15

| Form | Storage Temperature | Duration | Notes | Reference |
|--------------------------------|---------------------|----------------|---|-----------|
| Solid Powder | -20°C | 3 years | [2][8] | |
| Stock Solution in DMSO | -80°C | 1 year | Aliquot to avoid repeated freeze-thaw cycles. | [2][9] |
| Stock Solution in DMSO | -20°C | 1 month | Aliquot to avoid repeated freeze-thaw cycles. | [2] |
| Stock Solution in DMSO/Ethanol | -20°C | Up to 3 months | [7] | |

Experimental Protocols

Protocol 1: Preparation of PFK15 Stock Solution for In Vitro Use

This protocol describes the preparation of a high-concentration PFK15 stock solution in DMSO, suitable for dilution in cell culture media for various in vitro assays.

Materials:

- PFK15 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Water bath or heat block (optional)

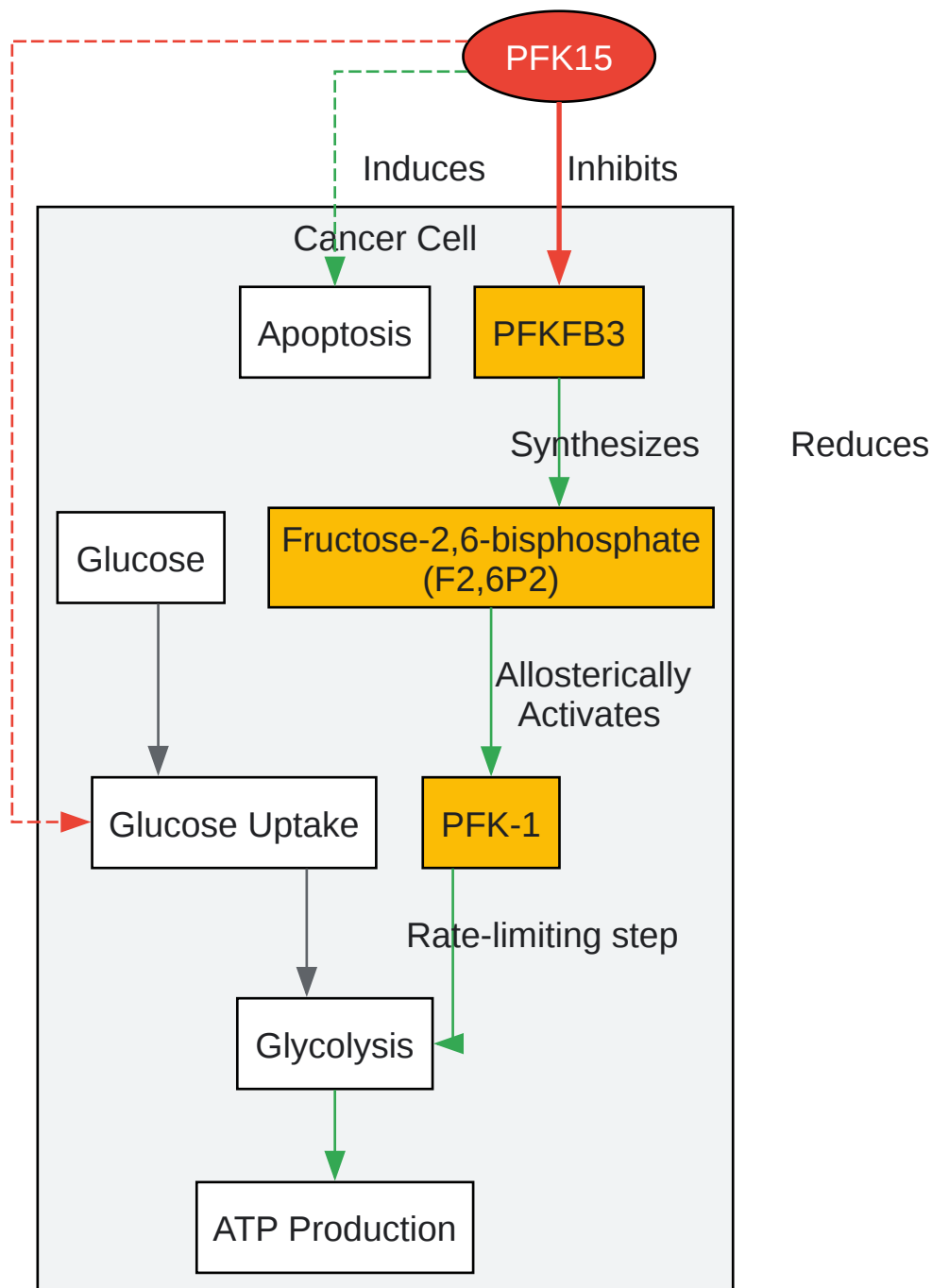
Procedure:

- Pre-weighing and Calculation:
 - Allow the PFK15 vial to equilibrate to room temperature before opening to prevent condensation.
 - Calculate the required volume of DMSO to achieve the desired stock concentration (e.g., 10 mM, 40 mM, or 100 mM). For example, to prepare a 10 mM stock solution from 1 mg of PFK15 (MW: 260.29), you would need:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 260.29 \text{ g/mol}) / 0.01 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 384.2 \mu\text{L}$
- Dissolution:
 - Add the calculated volume of high-purity DMSO to the vial containing the PFK15 powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles. If necessary, gentle warming in a water bath (up to 50°C) or sonication can be used to aid dissolution[8].
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound[2][9].
 - Clearly label each aliquot with the compound name, concentration, date, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month)[2][9].

Note on Use: For cell culture experiments, the final concentration of DMSO should be kept low (typically below 0.1% v/v, and in some cases as low as 0.05%) to avoid solvent-induced cytotoxicity[1]. Prepare intermediate dilutions in sterile culture medium as needed.

Visualizations

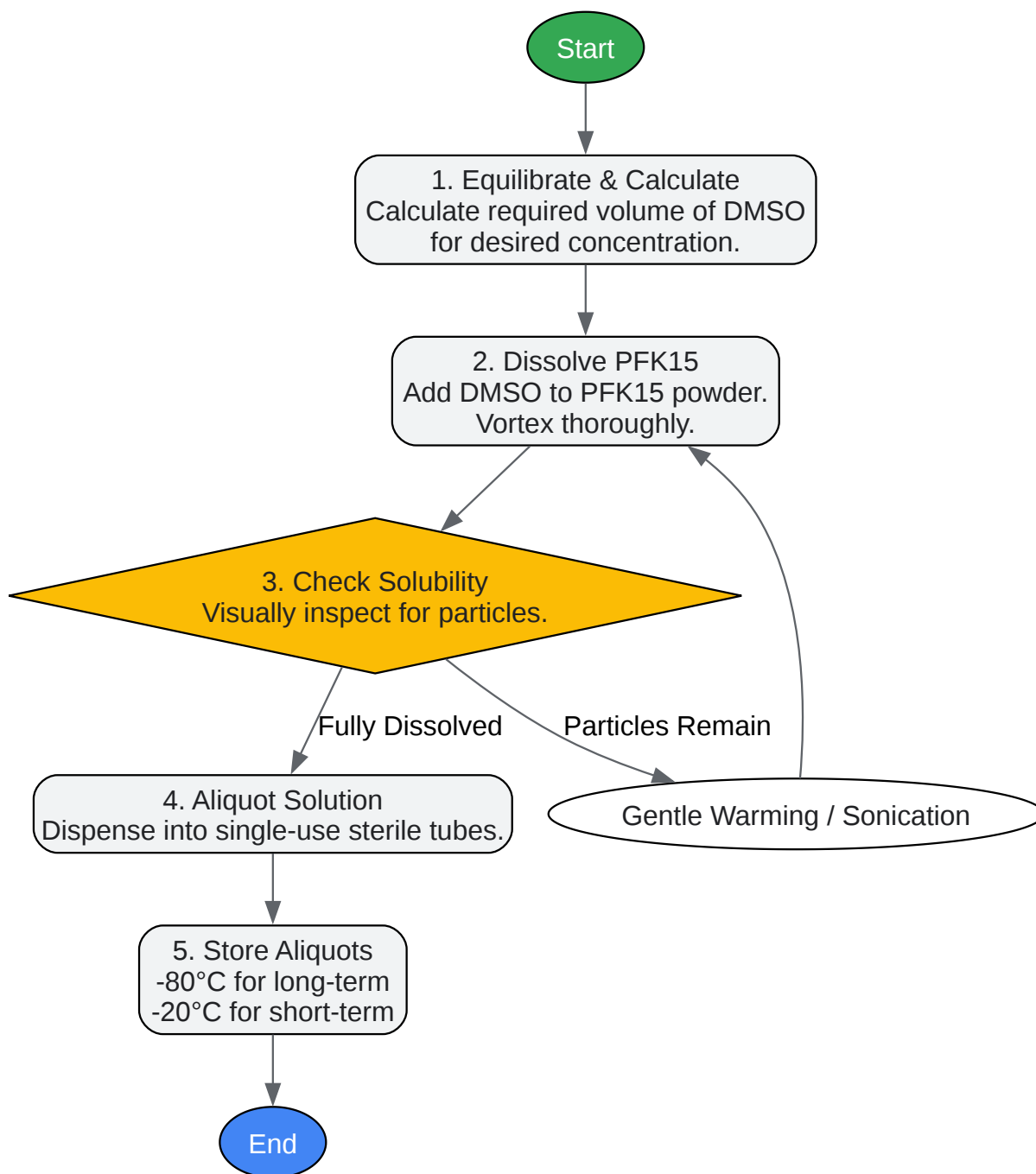
Signaling Pathway of PFK15 Action



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Caption: Mechanism of action for PFK15 in cancer cells.

Experimental Workflow for PFK15 Stock Preparation



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Caption: Workflow for preparing PFK15 stock solutions.

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